

anilazine metabolic pathways cross species comparison

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Compound Focus: Anilazine

CAS No.: 101-05-3

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Anilazine Metabolism: Key Data Comparison

The table below consolidates the quantitative and semi-quantitative data on **anilazine** metabolism and related compounds.

Aspect	Species/System	Key Findings/Parameters	Reference
Absorption & Excretion	Rat (SD)	Within 48h of oral dose: ~100% of radioactivity recovered (85% in feces, 15% in urine).	[1]
Tissue Concentration (1hr post-dose)	Rat (SD)	Highest levels in blood (4.46 µg/g), kidney (6 µg/g), liver (1.5 µg/g).	[1]
Major Metabolite	Rat (SD)	2-(2-chloroanilino)-s-triazinodione (25% of urinary radioactivity).	[1]
Environmental Persistence	Soil (Field)	43% of initial ¹⁴ C-activity remained after 9-17 years; primary metabolite: dihydroxy-anilazine.	[2]

Aspect	Species/System	Key Findings/Parameters	Reference
Acute Oral LD50	Rat	> 5000 mg/kg (Technical grade)	[1]
Elimination Rate (Comparative)	Rat	Aniline and 2,4-dimethylaniline were eliminated more rapidly than other dimethylaniline derivatives.	[3]
Metabolic Pathway Correlation	Rat	AUC of aniline/dimethylanilines showed positive correlation with haematotoxicity LOELs.	[3]

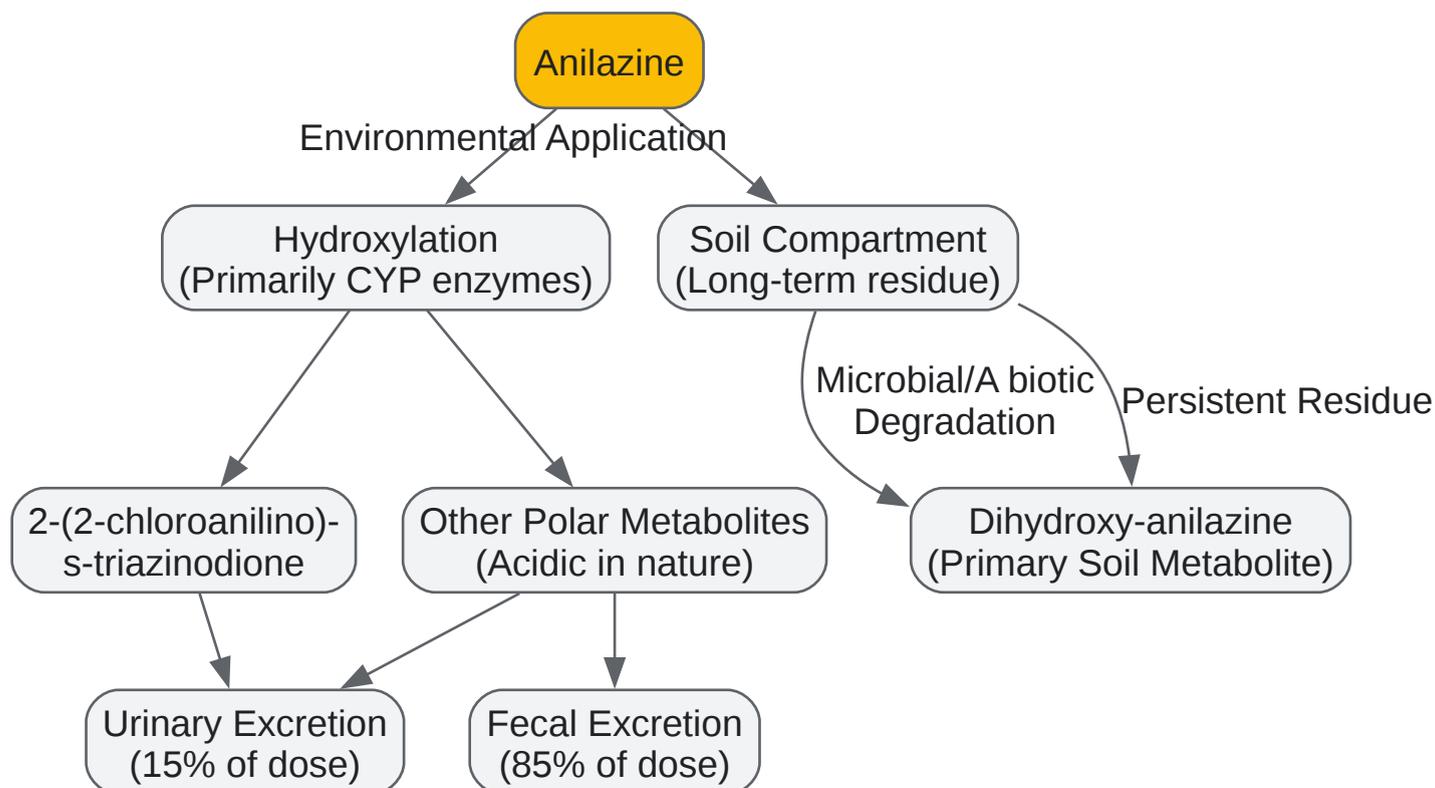
Detailed Experimental Protocols

For the key studies cited, here are the methodologies used to generate the data.

- **Rat Metabolic Study [1]:** Groups of male and female Sprague-Dawley (SD) rats received single oral, intravenous, or intraduodenal doses of [phenyl-UL-14C] **anilazine**. Radioactive material in excreta (feces and urine) was monitored over time. Tissue distribution was analyzed by measuring radioactive content in various organs and carcass at intervals from 1 hour to 10 days post-dosing. Metabolites in urine and feces were characterized over 24 hours after a single oral dose.
- **Soil Persistence Study [2]:** The environmental fate of 14C-labeled **anilazine** was evaluated in field-based lysimeters under crop rotation. Soil samples were taken from depths of 0-30 cm after long-term aging (9-17 years). The residual 14C activity was measured, and an accelerated solvent extraction method was used to extract the pesticide residues. The extracts were analyzed using LC-MS/MS to identify the parent compound and its metabolites.
- **Pharmacokinetic & Toxicity Correlation [3]:** Sprague-Dawley male rats were given single oral doses (25 mg/kg) of aniline or its dimethyl derivatives. Blood samples were collected at timed intervals up to 4 hours post-dose. Plasma concentrations were quantitatively measured using LC-MS/MS. Semi-quantitative estimation of acetylated metabolites was based on peak areas in LC analyses. Simplified Physiologically Based Pharmacokinetic (PBPK) models were set up using the experimental plasma concentrations to estimate the Area Under the Curve (AUC).

Metabolic Pathway Overview

The search results indicate that **anilazine** undergoes extensive biotransformation. The following diagram illustrates its primary metabolic pathway in rats and its subsequent degradation in the environment.



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Key Insights for Researchers

- **Rapid Elimination but Complex Metabolism:** While **anilazine** is largely and rapidly eliminated from the body, its biotransformation involves multiple pathways, including hydroxylation and the formation of various polar metabolites [1].
- **Significant Environmental Persistence:** Despite its transformation, **anilazine** and its metabolites can pose a long-term burden in agricultural soils, with a substantial portion of the applied activity remaining over a decade later [2].
- **Comparative Toxicology Models:** Research on related aniline compounds suggests that pharmacokinetic parameters like AUC can be predictive of chronic toxic effects like haematotoxicity, offering a model for understanding structure-activity relationships [3].

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References

1. 786 Anilazine (Pesticide residues in food: 1989 evaluations Part II...) [inchem.org]
2. Long-term persistence of various ¹⁴C-labeled pesticides in ... [sciencedirect.com]
3. Differences in Pharmacokinetics and Haematotoxicities of ... [jstage.jst.go.jp]

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